

Physical and chemical properties of terbufos sulfone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Terbufos sulfone*

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An In-depth Technical Guide on the Physical and Chemical Properties of **Terbufos Sulfone**

Introduction

Terbufos sulfone (CAS No. 56070-16-7) is a major metabolite and degradation product of terbufos, a systemic organophosphate insecticide and nematicide.[1][2][3] Like its parent compound, **terbufos sulfone** is a potent acetylcholinesterase (AChE) inhibitor, making its study critical for toxicological and environmental assessments.[4] This document provides a comprehensive overview of the physical and chemical properties of **terbufos sulfone**, detailed experimental protocols for its analysis, and visualizations of its mechanism of action and analytical workflow, intended for researchers, scientists, and drug development professionals. **Terbufos sulfone**, along with terbufos sulfoxide, is considered a degradate of toxicological concern due to its persistence and mobility in the environment.[1][3][5]

Physical and Chemical Properties

The physical and chemical characteristics of **terbufos sulfone** are summarized below. These properties are essential for understanding its environmental fate, transport, and analytical behavior.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ O ₄ PS ₃	[6][7][8][9]
Molecular Weight	320.43 g/mol	[6][7][8][9]
CAS Number	56070-16-7	[7][8][9]
Boiling Point	411.5 ± 47.0 °C (Predicted)	[10]
Density	~1.200 g/cm ³ (Estimate)	[10]
Refractive Index	1.5210 (Estimate)	[10]

Solubility and Partition Coefficients

Property	Value	Source
Water Solubility	240 mg/L (at 27 °C)	[11]
407.8 mg/L (at 18.5 °C)	[10]	
Log P (Octanol/Water)	2.58 - 2.64	[6]
3.188 (Crippen Method)	[9]	

Synthesis and Mechanism of Action

Synthesis

Terbufos sulfone is not typically synthesized as a primary product but is formed through the oxidation of the parent compound, terbufos. This transformation occurs both in the environment through biotic and abiotic processes and within organisms via metabolic pathways, such as cytochrome P450 action.[4][12] The process involves two key steps:

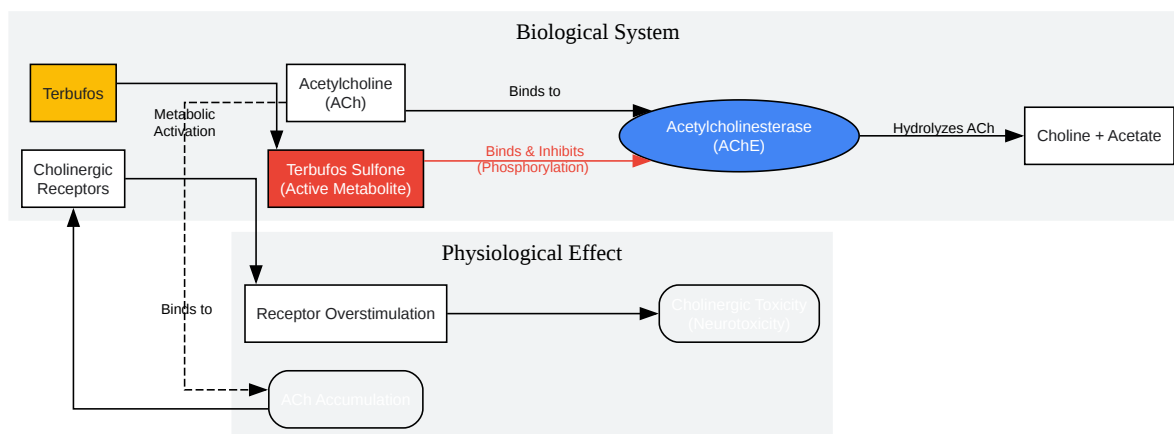
- Oxidation to Sulfoxide: The thioether sulfur of terbufos is first oxidized to form terbufos sulfoxide.
- Oxidation to Sulfone: The sulfoxide is then further oxidized to form **terbufos sulfone**.

This metabolic activation makes the molecule a more efficient inhibitor of acetylcholinesterase.
[4]

Mechanism of Action: Acetylcholinesterase Inhibition

As an organophosphate, the primary mechanism of toxicity for **terbufos sulfone** is the inhibition of the enzyme acetylcholinesterase (AChE).[4][13] AChE is crucial for breaking down the neurotransmitter acetylcholine (ACh) at the synaptic cleft.

- **Phosphorylation:** **Terbufos sulfone** irreversibly binds to and phosphorylates the serine hydroxyl group at the active site of AChE.[4]
- **Enzyme Inactivation:** This phosphorylation inactivates the enzyme, preventing it from hydrolyzing acetylcholine.
- **ACh Accumulation:** The inability to break down ACh leads to its accumulation in the nervous system.
- **Cholinergic Crisis:** The excess acetylcholine causes overstimulation of muscarinic and nicotinic receptors, leading to a state known as an acute cholinergic crisis, which can be fatal.[4]



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*Mechanism of Acetylcholinesterase (AChE) inhibition by **terbufos sulfone**.*

Experimental Protocols: Analysis

The standard analytical approach for detecting and quantifying **terbufos sulfone** in various matrices (e.g., water, soil, biological tissues) involves extraction followed by chromatographic separation and detection.

Sample Preparation: Extraction and Cleanup

This protocol is a generalized method based on common techniques for pesticide residue analysis.[\[11\]](#)[\[14\]](#)[\[15\]](#)

- Extraction:
 - For solid samples (e.g., soil, crops), weigh a homogenized 10-20 g subsample into a centrifuge tube.
 - Add 20-40 mL of a suitable organic solvent such as acetone or acetonitrile.[\[14\]](#)[\[15\]](#)
 - Homogenize or vortex vigorously for 1-2 minutes to ensure efficient extraction.
 - Centrifuge the sample to separate the solid matrix from the solvent extract.
 - Collect the supernatant. Repeat the extraction on the pellet and combine the supernatants.
- Solid-Phase Extraction (SPE) Cleanup:
 - The combined extract is often passed through a cleanup cartridge to remove interfering co-extractives.
 - A dual-layer cartridge containing graphitized carbon black (e.g., ENVI-Carb) and a primary secondary amine (PSA) sorbent is effective for this purpose.[\[15\]](#)
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the sample extract onto the cartridge.
 - Wash with a non-polar solvent to remove fats and other non-polar interferences.

- Elute the analytes (terbufos and its metabolites) with a suitable solvent mixture (e.g., acetonitrile:toluene).
- Concentrate the eluate under a gentle stream of nitrogen to a final volume of approximately 1 mL for analysis.

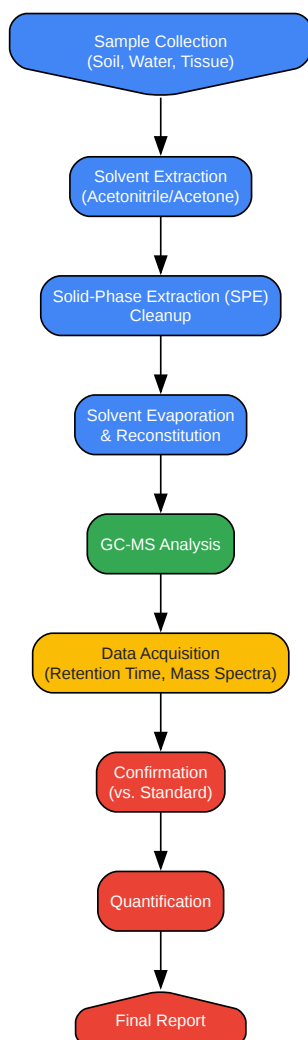
Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly effective technique for the separation, identification, and quantification of **terbufos sulfone**.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Gas Chromatograph (GC) Conditions:
 - Column: A short capillary column (e.g., 15 m x 0.25 mm ID, 0.25 μ m film thickness) is often used for rapid separation.[\[17\]](#)
 - Carrier Gas: Helium at a high linear velocity.
 - Inlet: Splitless injection mode at a temperature of $\sim 250^{\circ}\text{C}$.
 - Oven Program: A temperature gradient is used for separation, for example:
 - Initial temperature: 80°C , hold for 1 minute.
 - Ramp: Increase to 280°C at a rate of $20^{\circ}\text{C}/\text{minute}$.
 - Hold: Maintain 280°C for 5 minutes.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Chemical Ionization (CI) or Electron Impact (EI). Positive ion chemical ionization can generate (M+H) ions indicative of the molecular weight.[\[17\]](#) EI is also commonly used and provides characteristic fragment ions.[\[15\]](#)
 - Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and specificity, or full scan mode for qualitative identification.

- Identification: Confirmation is based on the retention time and the presence of characteristic ions matching a certified analytical standard.[8]

Analytical Workflow for Terbufos Sulfone



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*General experimental workflow for the analysis of **terbufos sulfone**.*

Conclusion

Terbufos sulfone is a persistent and toxicologically significant metabolite of the insecticide terbufos. Its properties, particularly its water solubility and potential for environmental mobility, necessitate robust and sensitive analytical methods for its detection.[1][11] Understanding its mechanism as an acetylcholinesterase inhibitor is fundamental to assessing its risk to non-

target organisms, including humans. The protocols and data presented in this guide offer a technical foundation for researchers engaged in the study of this important environmental contaminant.

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- To cite this document: BenchChem. [Physical and chemical properties of terbufos sulfone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165061#physical-and-chemical-properties-of-terbufos-sulfone]

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